

troubleshooting CART(55-102)(rat) solubility and stability

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Compound of Interest

Compound Name: CART(55-102)(rat)

Cat. No.: B561573

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Technical Support Center: CART(55-102)(rat)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CART(55-102)(rat)** peptide.

Frequently Asked Questions (FAQs)

Q1: What is **CART(55-102)(rat)** and what is its primary biological activity?

A1: **CART(55-102)(rat)** is a peptide fragment of the cocaine- and amphetamine-regulated transcript (CART). It is a potent appetite-suppressing peptide, acting as a satiety factor that inhibits both normal and starvation-induced feeding.[1][2] Its actions are closely linked to those of leptin and neuropeptide Y, and it has been shown to block the feeding response induced by neuropeptide Y.[2][3][4] Additionally, it is involved in anxiety and stress-related behaviors in rodents.[1][2][3]

Q2: What are the recommended storage conditions for lyophilized and reconstituted **CART(55-102)(rat)**?

A2: Proper storage is crucial for maintaining the stability and activity of the peptide.

- Lyophilized Peptide: Store at -20°C or -80°C for long-term stability.[2] Some suppliers suggest that lyophilized peptides can be stable for up to 6 months at 0-5°C.

- Reconstituted Peptide: Aliquot the reconstituted peptide solution into single-use volumes and store at -20°C or -80°C.[5] This prevents degradation from repeated freeze-thaw cycles. Reconstituted peptides are typically stable for up to 3 months when frozen. For short-term storage, a reconstituted solution can be kept at 4°C for up to 5 days.[5]

Q3: What is the recommended solvent for reconstituting **CART(55-102)(rat)**?

A3: The recommended solvent for **CART(55-102)(rat)** is sterile, distilled water.[2] For peptides that are difficult to dissolve, other solvents may be considered, but water is the primary choice for this peptide.

Q4: What is the theoretical isoelectric point (pI) of **CART(55-102)(rat)** and why is it important?

A4: The theoretical isoelectric point (pI) of **CART(55-102)(rat)** is approximately 9.75. The pI is the pH at which the peptide has no net electrical charge. Peptides are least soluble at their pI. Therefore, to improve solubility, it is recommended to dissolve the peptide in a buffer with a pH that is at least 2 units away from the pI. Given the high pI of **CART(55-102)(rat)**, using a slightly acidic buffer (e.g., pH < 7.75) should enhance its solubility if issues arise with sterile water.

Troubleshooting Guide

Issue 1: Poor or Incomplete Solubility

Potential Cause	Troubleshooting Step	Detailed Protocol
Incorrect Solvent	Use the recommended solvent.	For CART(55-102)(rat), the primary recommended solvent is sterile, distilled water. [2]
Suboptimal pH	Adjust the pH of the solvent.	Since the theoretical pI of CART(55-102)(rat) is ~9.75, its net charge is positive at neutral pH. If you encounter solubility issues in water, you can try a dilute acidic solution (e.g., 0.1% acetic acid) to further increase its positive charge and enhance solubility.
Peptide Aggregation	Use sonication or gentle vortexing.	After adding the solvent, gently vortex the vial. If particulates are still visible, sonicate the solution in a water bath for short intervals (10-20 seconds). Avoid excessive sonication, as it can generate heat and potentially degrade the peptide.
Low Temperature	Ensure the peptide and solvent are at room temperature before mixing.	Allow the lyophilized peptide vial and the solvent to equilibrate to room temperature before reconstitution. This can improve the dissolution process.

Issue 2: Loss of Biological Activity

Potential Cause	Troubleshooting Step	Detailed Protocol
Improper Storage	Adhere to recommended storage conditions.	Always store the lyophilized peptide at -20°C or -80°C. After reconstitution, aliquot the solution into single-use vials and store them at -20°C or -80°C to minimize freeze-thaw cycles. [5]
Repeated Freeze-Thaw Cycles	Prepare single-use aliquots.	After the initial reconstitution, immediately divide the peptide solution into volumes appropriate for a single experiment. This avoids the damaging effects of repeatedly freezing and thawing the entire stock.
Oxidation	Handle with care to minimize air exposure.	While not reported as a major issue for CART(55-102)(rat), it is good practice to minimize the exposure of the peptide solution to air, especially if it will be stored for an extended period.
Chemical Degradation	Use high-purity solvents and sterile conditions.	Reconstitute the peptide using sterile, high-purity water or buffer. Work in a sterile environment to prevent microbial contamination, which can lead to enzymatic degradation.

Data Presentation

Parameter	Value	Reference
Molecular Weight	5259.21 g/mol	[2]
Formula	C ₂₂₆ H ₃₆₇ N ₆₅ O ₆₅ S ₇	[2]
Amino Acid Sequence	IPIYEKKYGQVPMCDAGEQC AVRKGARIGKLCDCPRGTSC NSFLLKCL	[2][6]
Theoretical pI	~9.75	Calculated
Solubility in Water	Up to 1 mg/mL	[2]
Recommended Storage (Lyophilized)	-20°C or -80°C	[2]
Recommended Storage (Reconstituted)	-20°C or -80°C (in aliquots)	[5]

Experimental Protocols

Protocol for Reconstitution of Lyophilized CART(55-102)(rat)

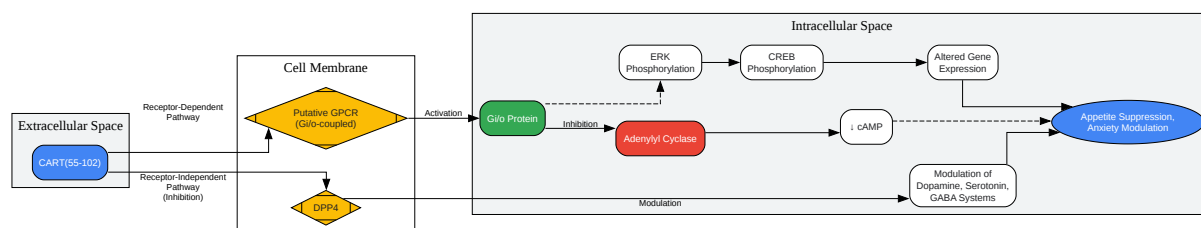
- Equilibration: Before opening, allow the vial of lyophilized **CART(55-102)(rat)** to come to room temperature. This prevents condensation from forming inside the vial.
- Solvent Preparation: Use sterile, distilled water as the primary solvent.
- Reconstitution:
 - Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
 - Add the appropriate volume of sterile water to achieve the desired concentration (e.g., for a 1 mg vial to make a 1 mg/mL solution, add 1 mL of water).
 - Gently vortex or swirl the vial to dissolve the peptide. Avoid vigorous shaking.
 - If necessary, sonicate in a water bath for brief periods to aid dissolution.

- Aliquoting and Storage:
 - Once fully dissolved, divide the solution into single-use aliquots.
 - Store the aliquots at -20°C or -80°C.

Protocol for Assessing Peptide Solubility

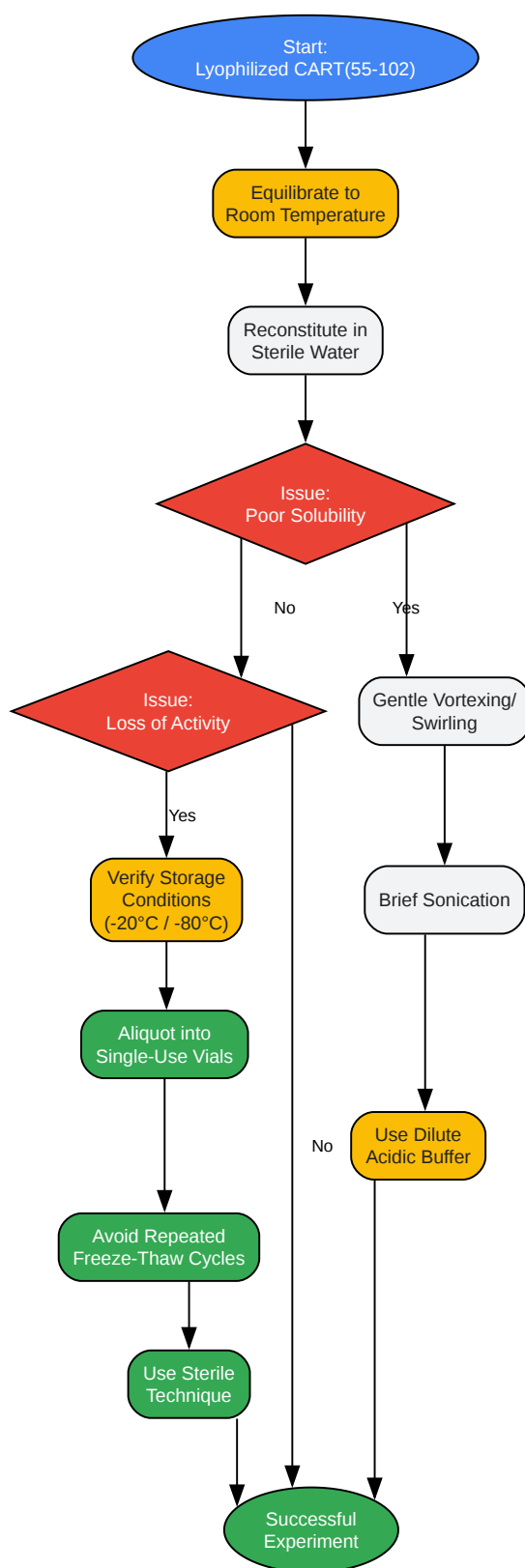
- Small-Scale Test: To avoid risking the entire sample, perform a solubility test on a small amount of the peptide first.
- Initial Solvent: Add a small, measured amount of sterile water to a small, known quantity of the lyophilized peptide.
- Observation: Observe for complete dissolution (a clear solution with no visible particulates).
- Troubleshooting: If the peptide does not dissolve, try the following:
 - Gentle vortexing.
 - Brief sonication.
 - If still insoluble, consider preparing a fresh solution using a dilute acidic buffer (e.g., 0.1% acetic acid in sterile water).

Visualizations



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Caption: Putative signaling pathways of CART(55-102) peptide.



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